Thermodynamic data and boiling point of 1-[(2-Chloroethyl)sulfanyl]pentane

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*1-[(2-Chloroethyl)sulfanyl]pentane*
CAS No.:	*41256-14-8*
Cat. No.:	*B1655721*

Get Quote

An In-Depth Technical Guide to the Thermodynamic Data and Boiling Point of **1-[(2-Chloroethyl)sulfanyl]pentane**

Abstract

This technical guide provides a comprehensive framework for understanding, estimating, and experimentally determining the boiling point and key thermodynamic properties of **1-[(2-Chloroethyl)sulfanyl]pentane**. Given the absence of published experimental data for this specific unsymmetrical haloalkyl thioether, this document serves as a vital resource for researchers, scientists, and professionals in drug development. By leveraging established theoretical estimation methodologies, such as the Joback group contribution method, and detailing precise experimental protocols like the Siwoloboff micro-boiling point determination, this guide equips scientists with the necessary tools to characterize this compound. The narrative emphasizes the causality behind experimental choices and provides a self-validating system for protocols, ensuring scientific integrity.

Introduction and Molecular Context

© 2026 BenchChem. All rights reserved.

1-[(2-Chloroethyl)sulfanyl]pentane is an organic compound classified as an unsymmetrical thioether, also known as an organic sulfide. Its structure consists of a pentyl group and a 2-chloroethyl group linked by a sulfur atom. Thioethers are analogues of ethers where a sulfur atom replaces the oxygen atom.[1] The sulfur atom, being larger and more polarizable than oxygen, leads to stronger van der Waals forces between thioether molecules, generally resulting in higher boiling points compared to their ether counterparts.[1]

The presence of both a flexible alkyl chain (pentyl group) and a polar, reactive chloroethyl group makes **1-[(2-Chloroethyl)sulfanyl]pentane** a molecule of interest in synthetic chemistry and potentially in drug development, where thioether linkages are explored for their metabolic stability and unique chemical properties. Accurate thermodynamic data and a confirmed boiling point are fundamental for its purification, handling, process design, and for predicting its behavior in various chemical and biological systems. This guide addresses the critical gap in available data by providing robust methodologies for both theoretical estimation and experimental validation.

Plausible Synthesis Pathway

The synthesis of unsymmetrical thioethers like **1-[(2-Chloroethyl)sulfanyl]pentane** is most commonly achieved through the nucleophilic substitution reaction between a thiolate and an alkyl halide.[2] A highly plausible and direct route involves the reaction of 1-pentanethiol with a suitable 2-chloro- or 2-bromo-substituted ethane.

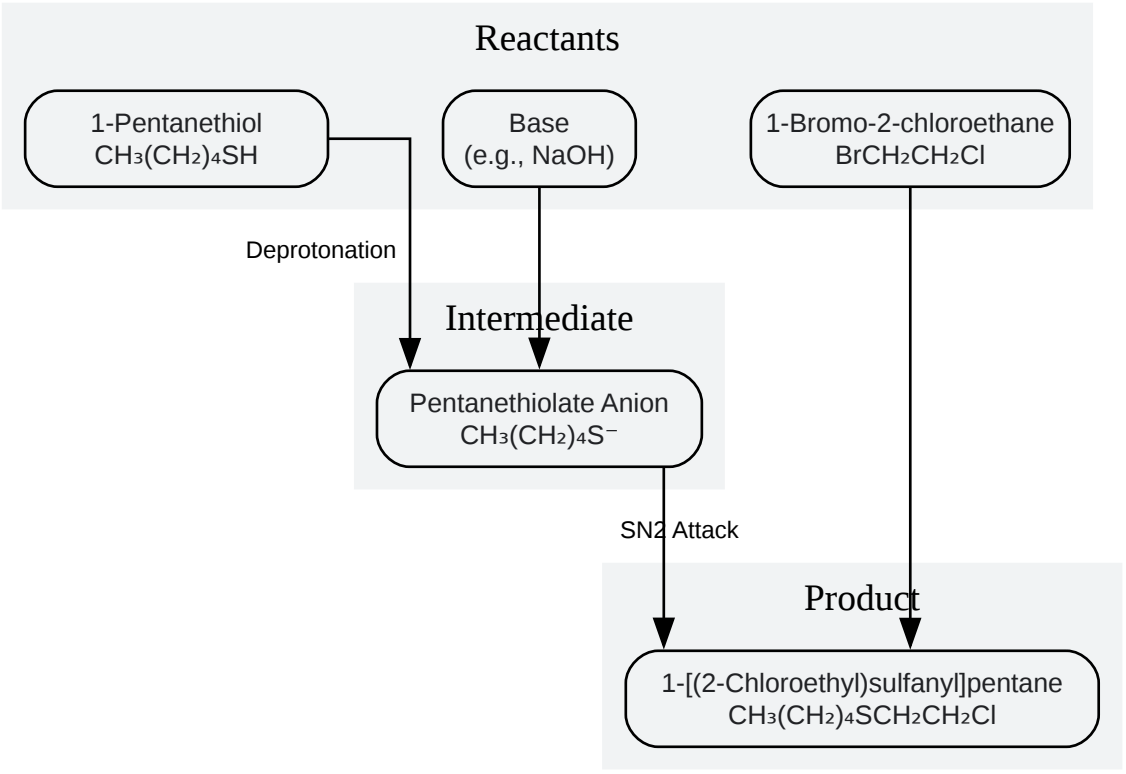
Proposed Reaction:

- Nucleophile: 1-Pentanethiol (Amyl Mercaptan)[3]
- Electrophile: 1-bromo-2-chloroethane (or 1,2-dichloroethane)
- Base: A non-nucleophilic base such as sodium hydroxide (NaOH) or sodium ethoxide (NaOEt) to deprotonate the thiol.

The reaction proceeds via an SN2 mechanism. The thiol is first deprotonated by the base to form the highly nucleophilic pentanethiolate anion. This anion then attacks the electrophilic carbon of the haloalkane, displacing the halide to form the thioether. Using 1-bromo-2-chloroethane would favor substitution at the carbon bonded to bromine, as bromide is a better leaving group than chloride.

© 2026 BenchChem. All rights reserved.

DOT Script for Synthesis Pathway



Click to download full resolution via product page

Caption: Plausible synthesis of **1-[(2-Chloroethyl)sulfanyl]pentane**.

Theoretical Estimation of Physicochemical Properties

In the absence of experimental data, group contribution methods provide a reliable means of estimating key properties. The Joback method is a well-established first-order technique for predicting thermodynamic properties from molecular structure alone.[4][5]

Boiling Point (Tb) Estimation via Joback Method

The Joback method calculates the normal boiling point using the following equation:[6]

Tb [K] = 198.2 + Σ (Ni * Tb,i)

© 2026 BenchChem. All rights reserved.

Where:

- Ni is the number of occurrences of group i.
- Tb,i is the contribution of group i to the boiling point.

Molecular Structure Breakdown for **1-[(2-Chloroethyl)sulfanyl]pentane**:

- -CH3: 1
- -CH2-: 4
- -S- (thioether): 1
- -Cl: 1

Calculation:

- -CH3 contribution: 1 * 23.58 = 23.58
- -CH2- contribution: 4 * 22.88 = 91.52
- -S- (thioether) contribution: 1 * 23.49 = 23.49
- -Cl contribution: 1 * 27.54 = 27.54
- Sum of contributions (Σ): 23.58 + 91.52 + 23.49 + 27.54 = 166.13

Estimated Boiling Point: Tb = 198.2 + 166.13 = 364.33 K Tb = 364.33 - 273.15 = 91.18 °C

Thermodynamic Data Estimation via Joback Method

The Joback method can also estimate critical properties, enthalpy of formation, and ideal gas heat capacity.[4]

Enthalpy of Formation (Ideal Gas, 298.15 K), ΔfH°(g):

ΔfH°(g) [kJ/mol] = 68.29 + Σ (Ni * ΔfHi)

© 2026 BenchChem. All rights reserved.

- -CH3: 1 * (-76.20) = -76.20
- -CH2-: 4 * (-20.64) = -82.56
- -S- (thioether): 1 * (-20.10) = -20.10
- -Cl: 1 * (-44.38) = -44.38
- Sum of contributions (Σ): -76.20 - 82.56 - 20.10 - 44.38 = -223.24

Estimated ΔfH°(g): ΔfH°(g) = 68.29 - 223.24 = -154.95 kJ/mol

Ideal Gas Heat Capacity (Cp):

The temperature-dependent heat capacity is given by: Cp(T) = Σ(Ni * ai) + Σ(Ni * bi)T + Σ(Ni * ci)T2 + Σ(Ni * di)T3

This calculation provides a polynomial that can be used to find the heat capacity at a specific temperature.

Experimental Determination of Boiling Point

For novel or uncharacterized compounds available in small quantities, micro-scale techniques are essential. The Siwoloboff method is a reliable and sample-efficient technique for determining the boiling point of a liquid.[1][7]

Siwoloboff Method: Principle and Justification

The method relies on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[8] A small sample of the liquid is heated in a fusion tube containing an inverted, sealed capillary tube. As the temperature rises, the air trapped in the capillary expands and escapes. When the liquid's boiling point is reached, its vapor pressure is high enough to cause a rapid and continuous stream of bubbles to emerge from the capillary. Upon cooling, the vapor inside the capillary contracts, and the liquid is drawn into it. The boiling point is precisely the temperature at which the internal vapor pressure equals the external atmospheric pressure, observed when bubbling ceases and the liquid just begins to enter the capillary upon reheating.[8] This method is

© 2026 BenchChem. All rights reserved.

chosen for its accuracy with minimal sample volume (typically <0.5 mL), making it ideal for research-scale synthesis.[9]

Detailed Experimental Protocol

Apparatus:

- Thiele tube (or oil bath with a stirrer)
- High-boiling point mineral oil or silicone oil
- Thermometer (-10 to 250 °C range)
- Fusion tube (or small test tube, e.g., 6 x 50 mm)
- Melting point capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Heat source (Bunsen burner or heating mantle)
- Stand and clamps

Procedure:

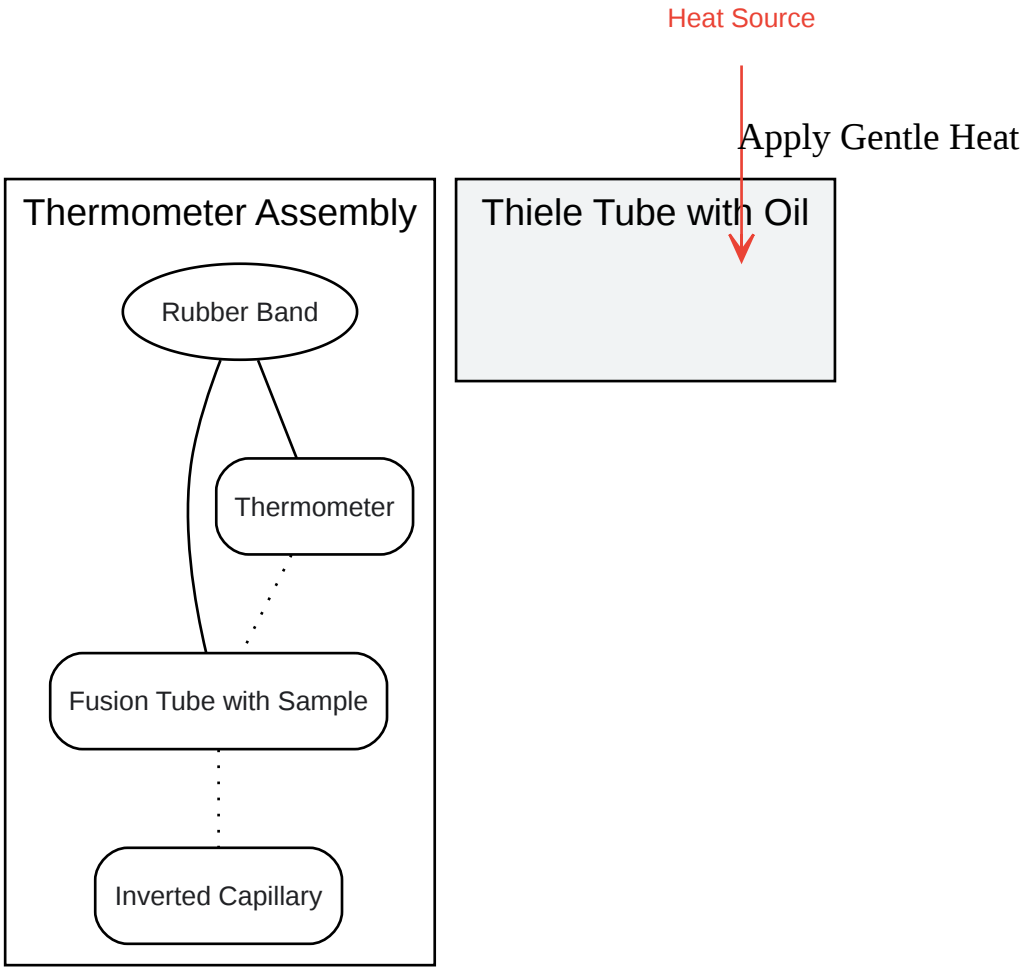
- Preparation: Add a few drops (approx. 0.25-0.5 mL) of **1-[(2-Chloroethyl)sulfanyl]pentane** into the fusion tube.
- Capillary Insertion: Place the sealed capillary tube into the fusion tube with the open end downwards.
- Assembly: Attach the fusion tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb. The rubber band must remain above the oil level to prevent degradation.[10]
- Heating: Immerse the assembly in the Thiele tube, making sure the heat-transfer arm is properly positioned for convection.

© 2026 BenchChem. All rights reserved.

- Observation (First Heating): Gently heat the side arm of the Thiele tube. Observe the inverted capillary. A slow stream of bubbles will emerge as trapped air expands.
- Boiling Point Identification: As the temperature approaches the boiling point, the stream of bubbles will become rapid and continuous. Note this approximate temperature and remove the heat.
- Observation (Cooling): As the apparatus cools, the bubbling will slow and stop. The liquid will then be drawn into the capillary tube.
- Confirmation: Re-apply heat at a slower rate (approx. 2°C per minute). The boiling point is the temperature at which the first bubble emerges from the capillary and a continuous stream begins. Record this temperature.[1]
- Pressure Correction: Record the atmospheric pressure. If it deviates significantly from standard pressure (760 mmHg), a correction may be applied.

DOT Script for Siwoloboff Apparatus

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Experimental setup for the Siwoloboff micro-boiling point determination.

Summary of Physicochemical and Thermodynamic Data

The following table summarizes the estimated properties for **1-[(2-Chloroethyl)sulfanyl]pentane**. It must be emphasized that these are theoretical values and require experimental verification.

© 2026 BenchChem. All rights reserved.

Property	Symbol	Estimated Value	Unit	Method
Molecular Formula	-	C7H15ClS	-	-
Molecular Weight	MW	166.71	g/mol	-
Normal Boiling Point	Tb	364.33 (91.18)	K (°C)	Joback Method[6]
Enthalpy of Formation (gas)	ΔfH°(g)	-154.95	kJ/mol	Joback Method[4]

Discussion and Significance for Drug Development

The estimated boiling point of 91.18 °C suggests that **1-[(2-Chloroethyl)sulfanyl]pentane** is a relatively volatile liquid at standard conditions. This property is critical for its purification by distillation, where precise temperature control would be necessary to separate it from reactants and solvents.

The negative enthalpy of formation (-154.95 kJ/mol) indicates that the compound is thermodynamically stable relative to its constituent elements. This is a crucial piece of information for assessing its stability under storage and reaction conditions.

For drug development professionals, understanding these fundamental properties is the first step in characterizing a new chemical entity.

- Purity and Process Control: The boiling point is essential for developing purification protocols (e.g., distillation) to achieve the high purity required for biological testing.
- Formulation: Volatility, which is related to boiling point and vapor pressure, influences the choice of solvents and excipients in formulation studies.
- Safety and Handling: Knowing the boiling point and thermodynamic stability is vital for establishing safe handling and storage procedures, preventing uncontrolled reactions or degradation.

© 2026 BenchChem. All rights reserved.

- Computational Modeling: Estimated thermodynamic parameters can serve as inputs for more advanced computational models, such as Quantitative Structure-Activity Relationship (QSAR) studies, which predict the biological activity of molecules.

Conclusion

This technical guide has provided a comprehensive overview of the predicted thermodynamic properties and boiling point of **1-[(2-Chloroethyl)sulfanyl]pentane**. In the absence of direct experimental data, this document establishes a robust framework for its characterization through theoretical estimation using the Joback method and experimental determination via the Siwoloboff micro-boiling point technique. The provided protocols and theoretical calculations offer a solid foundation for researchers to safely synthesize, purify, and handle this compound. The ultimate goal of this guide is to empower scientists to conduct further research, and it is strongly recommended that the estimated values presented herein be validated through rigorous experimental measurement.

References

- Chemistry Learner. (2025, September 25). Thioether: Structure, Formula, Synthesis, and Examples. [Link]
- Wikipedia. (n.d.). Siwoloboff method. Retrieved from [Link]
- Grokipedia. (n.d.). Siwoloboff method. Retrieved from [Link]
- Scribd. (2024, January 8). Determination of The Boiling Point by The Siwoloboff Method. [Link]
- Molecular Knowledge Systems. (n.d.). Boiling Point: Joback's Method. Retrieved from [Link]
- Wikipedia. (n.d.). Joback method. Retrieved from [Link]
- ProQuest. (n.d.). The prediction of thermodynamic properties of organic compounds using group contribution methods. Retrieved from [Link]
- Semantic Scholar. (n.d.). Convienient and robust one pot-synthesis of symmetrical and unsymmetrical benzyl thioethers from benzylhalides using thiourea. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Filo. (2025, May 29). Determination of Boiling Point Using Siwoloboff's Method Instructions. Retrieved from [Link]
- GeeksforGeeks. (2025, July 23). Determination of Boiling Point of Organic Compounds. [Link]
- Chemistry LibreTexts. (2022, May 5). 6.2B: Step-by-Step Procedures for Boiling Point Determination. [Link]
- ACS Publications. (2014, October 13). Synthesis of Unsymmetrical Thioethers Using an Uncommon Base-Triggered 1,5-Thiol Transfer Reaction of 1-Bromo-2-alkylthiolcarbonates. [Link]
- PubMed. (2014, November 21). Synthesis of unsymmetrical thioethers using an uncommon base-triggered 1,5-thiol transfer reaction of 1-bromo-2-alkylthiolcarbonates. [Link]
- YouTube. (2025, January 19). Estimating the Properties of Chemical Compounds using the Joback Method and using it in Aspen Plus. [Link]
- IJCEA. (n.d.). Boiling Point Estimation Program Especially for Aromatic Compounds Supplementing Joback Method. [Link]
- Wikipedia. (n.d.). Group-contribution method. Retrieved from [Link]
- ResearchGate. (n.d.). Estimation of the Normal Boiling Point of Organic Compounds. [Link]
- ACS Publications. (2018, July 3). Modified Siwoloboff–Wiegand Procedure for the Determination of Boiling Points on a Microscale. [Link]
- Scribd. (n.d.). Micro Method for Boiling Point Determination. [Link]
- WordPress.com. (2013, July 22). How to Determine Boiling Points on the Microscale. [Link]
- Chemistry. (n.d.). Micro-boiling point measurement. [Link]
- chymist.com. (n.d.). Micro Boiling Point Determination. [Link]

© 2026 BenchChem. All rights reserved.

- Medium. (2024, June 25). Predicting Boiling Points of Organic Compounds Using Machine Learning: A Linear Regression Approach. [Link]
- IFP Energies nouvelles e-books. (n.d.). Example 3-7: Evaluate critical temperatures using the group contribution methods of Joback and Gani. [Link]
- Taylor & Francis Online. (2025, October 7). Review of group contribution methods for prediction of thermodynamic properties of long-chain hydrocarbons. [Link]
- PMC. (n.d.). Thermodynamic Properties of Organic Substances: Experiment, Modeling, and Technological Applications. [Link]
- MDPI. (2024, October 23). Group Contribution Revisited: The Enthalpy of Formation of Organic Compounds with “Chemical Accuracy” Part VI. [Link]
- PMC. (2021, September 1). Efficient ab initio Estimation of Formation Enthalpies for Organic Compounds: Extension to Sulfur and Critical Evaluation of Experimental Data. [Link]
- ACS Publications. (2021, September 1). Efficient Ab Initio Estimation of Formation Enthalpies for Organic Compounds: Extension to Sulfur and Critical Evaluation of Experimental Data. [Link]
- ResearchGate. (2016, May 27). Thermophysical properties in medium temperature range of several thio and dithiocarbamates. [Link]
- The Hartwig Group. (n.d.). One-Pot Synthesis of Unsymmetrical Diaryl Thioethers by Palladium-Catalyzed Coupling of Two Aryl Bromides and a Thiol Surrogate. [Link]
- Slideshare. (n.d.). Thiourea mediated regioselective synthesis of symmetrical and unsymmetrical diversified thioetheres. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. grokipedia.com [grokipedia.com]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. nbinno.com [nbinno.com]
- 4. Joback method - Wikipedia [en.wikipedia.org]
- 5. Group-contribution method - Wikipedia [en.wikipedia.org]
- 6. Boiling Point: Joback's Method [molecularknowledge.com]
- 7. Siwoloboff method - Wikipedia [en.wikipedia.org]
- 8. Determination of Boiling Point Using Siwoloboff's Method Instructions: D.. [askfilo.com]
- 9. pubs.acs.org [pubs.acs.org]
- 10. chymist.com [chymist.com]

- To cite this document: BenchChem. [Thermodynamic data and boiling point of 1-[(2-Chloroethyl)sulfanyl]pentane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1655721/docs#thermodynamic-data-and-boiling-point-of-1-2-chloroethyl-sulfanyl-pentane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.